

An In-depth Technical Guide to the Physical Properties of n-Hexatriacontane

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Compound of Interest

Compound Name: Hexatriacontane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of n-**hexatriacontane** (C₃₆H₇₄), a long-chain saturated hydrocarbon. The information is curated for professionals in research, science, and drug development who require precise data and an understanding of the experimental basis of these properties. This document includes a detailed summary of quantitative data, methodologies for key experiments, and visualizations to illustrate relationships and workflows.

Core Physical Properties

n-**Hexatriacontane** is a white, waxy solid at room temperature.^[1] As a nonpolar molecule, its physical characteristics are primarily dictated by van der Waals forces.

The physical properties of n-**hexatriacontane** are summarized in the table below. Values are compiled from various sources and represent a consensus or a range where applicable.

Property	Value	Notes	Citations
Molecular Formula	C ₃₆ H ₇₄	-	[2]
Molecular Weight	506.97 g/mol	-	[2]
Appearance	White to off-white waxy solid, powder, or flakes	At standard conditions	
Melting Point	74-78 °C (347.15-351.15 K)	A range is often cited due to purity and experimental method. Specific values include 76.2°C and 76.5°C.	
Boiling Point	497 °C (770.15 K) at 760 mmHg (1 atm)	Decomposes at atmospheric pressure boiling point. Boiling point is typically measured under vacuum, e.g., 265 °C at 1 mmHg.	
Density	0.814 g/cm ³	At temperatures slightly above the melting point.	
Solubility	Insoluble in water. Soluble in nonpolar organic solvents like benzene and chloroform.	-	
Crystal Structure	Monoclinic at room temperature	The unit cell parameters are a = 5.57 Å, b = 7.42 Å, c = 48.35 Å, with β = 119° 6'.	

Refractive Index	1.4573	-
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Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **n-hexatriacontane**.

The melting point of **n-hexatriacontane** can be accurately determined using the capillary melting point method.

- Apparatus: A melting point apparatus with a heated block and a calibrated thermometer or digital temperature sensor. Capillary tubes (sealed at one end).
- Sample Preparation: A small amount of finely powdered, dry **n-hexatriacontane** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped to ensure the sample is compact at the bottom.
- Procedure:
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - The temperature at which the first droplet of liquid is observed is recorded as the onset of melting.
 - The temperature at which the last crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting range. For a pure sample, this range is typically narrow.

Due to its high molecular weight, **n-hexatriacontane** has a very high boiling point at atmospheric pressure and will likely decompose before this temperature is reached. Therefore, its boiling point is determined under reduced pressure.

- Apparatus: A vacuum distillation apparatus, including a distillation flask, a condenser, a receiving flask, a vacuum pump, and a manometer. A heating mantle and a calibrated thermometer are also required.
- Procedure:
 - A sample of n-**hexatriacontane** is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
 - The system is evacuated to the desired pressure, which is monitored with the manometer.
 - The sample is heated gently.
 - The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

The density of n-**hexatriacontane**, being a solid at room temperature, is typically measured in its molten state.

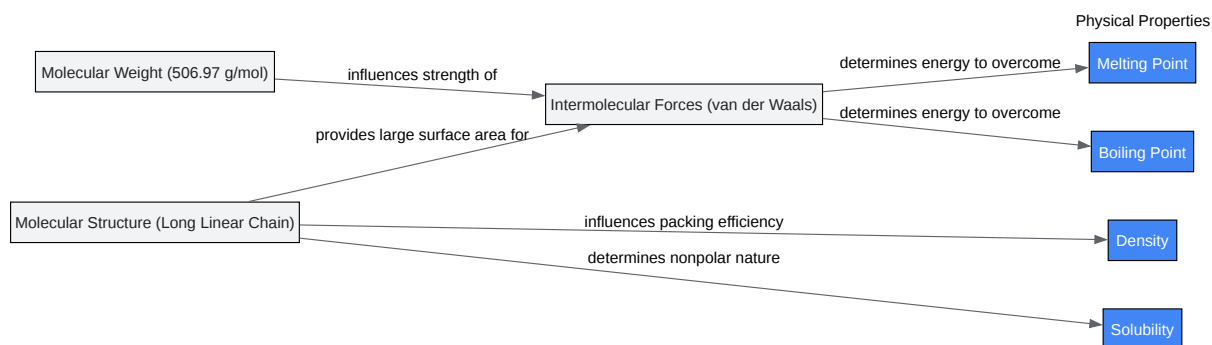
- Apparatus: A pycnometer or a vibrating tube densitometer. A temperature-controlled water bath.
- Procedure (using a pycnometer):
 - The empty pycnometer is weighed.
 - It is then filled with distilled water and placed in a water bath at a specific temperature (e.g., 80°C) until thermal equilibrium is reached. The pycnometer is then weighed again to determine the volume of water it holds.
 - The pycnometer is dried, and the molten n-**hexatriacontane** is introduced. The pycnometer is again placed in the water bath to reach the same temperature.
 - The pycnometer filled with the sample is weighed.
 - The density is calculated by dividing the mass of the n-**hexatriacontane** by the volume of the pycnometer determined in step 2.

The arrangement of molecules in the solid state is determined by single-crystal X-ray diffraction.

- Apparatus: A single-crystal X-ray diffractometer equipped with an X-ray source (e.g., Cu K α radiation), a goniometer, and a detector.
- Procedure:
 - A suitable single crystal of n-**hexatriacontane** is grown, typically by slow evaporation from a solution.
 - The crystal is mounted on the goniometer.
 - The crystal is irradiated with a monochromatic X-ray beam.
 - The diffraction pattern is collected by the detector as the crystal is rotated.
 - The positions and intensities of the diffracted beams are used to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.

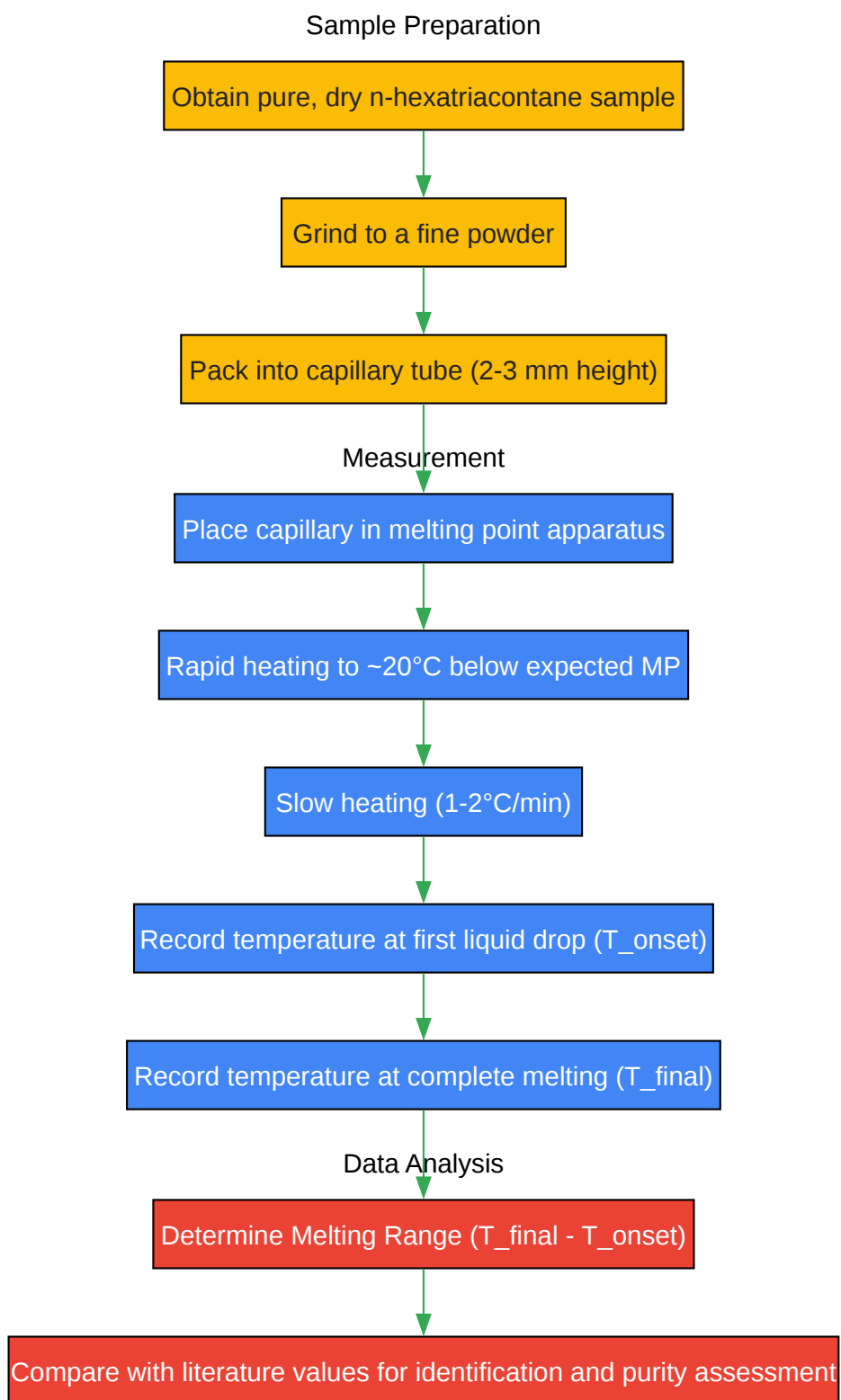
Visualizations

As a simple alkane, n-**hexatriacontane** is not involved in complex biological signaling pathways. The following diagrams illustrate the logical relationships between its physical properties and an experimental workflow.



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Conceptual diagram of factors influencing n-**hexatriacontane**'s physical properties.



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Workflow for the experimental determination of melting point.

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References

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- 2. researchgate.net [researchgate.net]
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